

Comprehensive Application Notes and Protocols for Agarospirol Analytical Standards

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Compound Focus: Agarospirol

CAS No.: 1460-73-7

Cat. No.: S517512

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Chemical Identity and Profile

Agarospirol is a key sesquiterpenoid compound found in agarwood, known for its distinct aromatic properties and potential therapeutic applications. Its chemical profile is characterized as follows:

- Chemical Formula:** C₁₅H₂₆O
- Molecular Weight:** 222.3663 g/mol
- CAS Registry Number:** 1460-73-7
- IUPAC Name:** 2-((2R,5R,10R)-6,10-Dimethylspiro[4.5]dec-6-en-2-yl)propan-2-ol
- Structure Classification:** Agarospiropane-type sesquiterpenoid [1] [2]

This compound features a characteristic spiro[4.5]decane core structure, which contributes to its three-dimensional complexity and presents unique challenges for analytical characterization and synthesis.

Analytical Methods and Techniques

Gas Chromatography-Mass Spectrometry (GC-MS)

Protocol for Agarospirol Analysis in Agarwood Oil

Sample Preparation

- Obtain agarwood oil samples through hydrodistillation or supercritical CO₂ extraction methods
- Dilute samples in appropriate organic solvents (e.g., hexane or dichloromethane) to concentrations of 1-10 mg/mL
- Filter through 0.22µm PTFE membrane to remove particulate matter

GC-MS Parameters

- **Column:** Equity-5 or equivalent (30m × 0.25mm ID, 0.25µm film thickness)
- **Injector Temperature:** 250°C
- **Oven Program:** 60°C (hold 2 min), ramp to 280°C at 5°C/min, hold 10 min
- **Carrier Gas:** Helium, constant flow 1.0 mL/min
- **Injection Volume:** 1µL, split ratio 10:1
- **Mass Spectrometer:** Electron impact ionization at 70eV
- **Ion Source Temperature:** 230°C
- **Mass Scan Range:** 40-500 m/z [3] [4]

Identification

- **Agarospirol** typically elutes at approximately 21.9 minutes under these conditions
- Identification is confirmed by comparison with authentic standards and library spectra (NIST14)
- Characteristic mass fragments include m/z 222 (M⁺), 207, 204, 189, 161, and 121 [2] [4]

Preparative GC for Isolation

For isolation of pure **agarospirol** for use as analytical standard:

- Concentrate agarwood oil extract
- Use preparative GC system with fraction collection capability
- Confirm purity of collected fractions by analytical GC-MS
- Further verify structure by NMR spectroscopy (¹H NMR, ¹³C NMR, 2D experiments) [4]

Quantitative Analysis and Profiling

Concentration Ranges in Natural Sources

Table 1: **Agarospirol** Content in Various Agarwood Sources

Source Material	Origin	Agarospirol Content (%)	Extraction Method	Reference
<i>Aquilaria malaccensis</i> (fungus-infected)	Melaka, Malaysia	3.12	Hydrodistillation	[4]
<i>Aquilaria malaccensis</i> (fungus-infected)	Pahang, Malaysia	3.54	Hydrodistillation	[4]
<i>Aquilaria malaccensis</i> (fungus-infected)	Kelantan A, Malaysia	3.36	Hydrodistillation	[4]
<i>Aquilaria malaccensis</i> (fungus-infected)	Kelantan B, Malaysia	2.26	Hydrodistillation	[4]
<i>Aquilaria sinensis</i> (biological inoculation)	Cultivated	0.5-2.5*	Various	[2]
<i>Aquilaria sinensis</i> (chemical induction)	Cultivated	0.5-2.5*	Various	[2]
<i>Aquilaria sinensis</i> (wounding by axe)	Cultivated	0.5-2.5*	Various	[2]

*Relative percentage based on peak area in GC-MS analysis; exact values vary based on induction method and tree age.

Method Validation Parameters

For quantitative analysis of **agarospirol**:

- **Linearity:** Prepare calibration curve using authentic standard (0.1-100 µg/mL)
- **Precision:** Repeatability (RSD < 5%) and intermediate precision (RSD < 10%)
- **Accuracy:** Spike recovery studies (85-115%)
- **Limit of Detection:** Typically 0.01-0.05 µg/mL by GC-MS
- **Limit of Quantification:** Typically 0.05-0.1 µg/mL by GC-MS

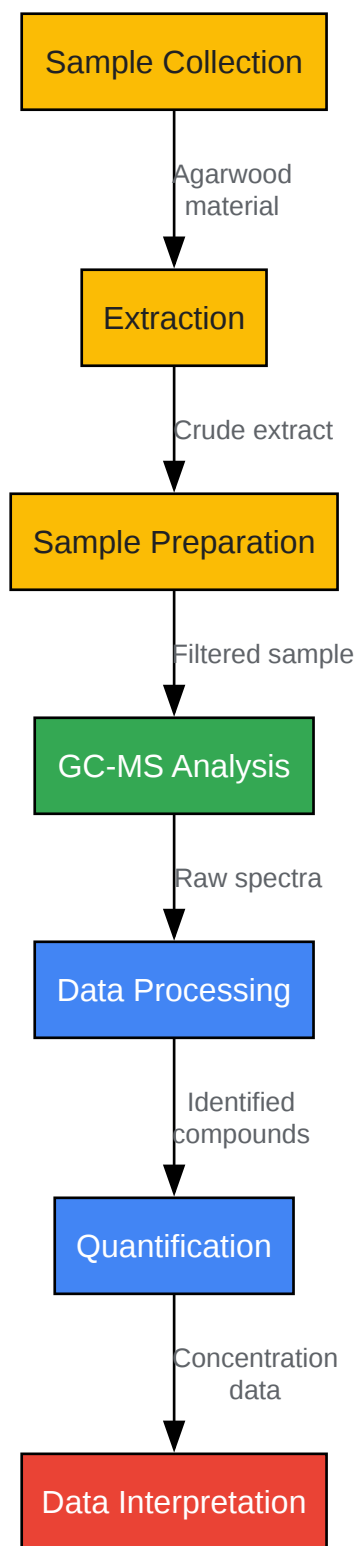
Pharmacological Significance and Biomarker Applications

Agarospirol serves as an important chemical marker for several applications:

- **Quality Assessment:** **Agarospirol** presence and concentration correlate with agarwood oil quality and authenticity [3] [4]
- **Pharmacological Research:** As a principal sesquiterpenoid in agarwood, **agarospirol** contributes to the observed anti-inflammatory and neuroprotective effects of agarwood essential oil [5] [6]
- **Geographical Tracing:** Variation in **agarospirol** content across different sources suggests potential for geographical origin authentication [4]

Experimental Workflow for Comprehensive Analysis

The following diagram illustrates the complete workflow for **agarospirol** analysis from sample preparation to data interpretation:



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Troubleshooting and Technical Notes

- **Peak Broadening:** Ensure proper inlet liner and column maintenance; check for active sites
- **Retention Time Shift:** Monitor column condition and carrier gas flow regularity
- **Identification Uncertainty:** Use multiple confirmation methods including retention index matching and mass spectral interpretation
- **Quantification Variability:** Include internal standards (e.g., tetradecane or hexadecane for GC-MS) to normalize analytical response

Conclusion

Agarspirol represents a chemically significant and pharmacologically relevant marker compound in agarwood analysis. The protocols and application notes provided herein offer researchers a comprehensive framework for the identification, quantification, and profiling of **agarspirol** across various agarwood sources. These methods support quality assessment, authentication, and pharmacological studies of agarwood-derived materials in both research and development settings.

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